

A Technical Guide to Aminoethoxyethanol and its Synonyms in Scientific Research

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Compound of Interest

Compound Name: *Aminoethoxyethanol*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Aminoethoxyethanol**, a versatile chemical compound widely utilized in various scientific and industrial fields. The guide will focus on its key synonyms, applications in biomedical research, particularly in bioconjugation and as a linker in drug delivery systems, and will provide detailed experimental protocols and quantitative data where available in the scientific literature.

Core Synonyms in Scientific Literature

Aminoethoxyethanol is known by several synonyms in scientific and commercial contexts.

The consistent use of its CAS (Chemical Abstracts Service) number is the most unambiguous way to identify this compound.

Synonym	CAS Number	Common Context of Use
2-(2-Aminoethoxy)ethanol	929-06-6	Predominantly in chemical and scientific literature. [1] [2] [3] [4] [5]
Diglycolamine® (DGA)	929-06-6	Widely used commercial and industrial name. [1]
Diethylene Glycol Amine	929-06-6	Common chemical name.
2-Amino-2'-hydroxydiethyl ether	929-06-6	Systematic chemical name.
Ethanol, 2-(2-aminoethoxy)-	929-06-6	Name used in some chemical databases.

Applications in Drug Development and Biological Research

While **Aminoethoxyethanol** has broad industrial applications, its utility in the life sciences, particularly in drug development, is centered on its properties as a linker or spacer molecule. Its bifunctional nature, possessing both a primary amine and a hydroxyl group, allows for its conjugation to various molecules of interest.

One notable application is in the synthesis of modified oligonucleotides. 2-(2-Aminoethoxy)ethanol can be used to create a 5'-amino modifier, which provides a reactive primary amine at the 5'-end of an oligonucleotide. This terminal amine can then be used to attach a variety of labels, such as fluorescent dyes, quenchers, or other moieties to facilitate the development of diagnostic probes or therapeutic oligonucleotides.

Experimental Protocols

The following section details a key experimental protocol for the synthesis of a 2-(2-aminoethoxy)ethanol-based 5'-amino modifier for solid-supported oligonucleotides, as described in the scientific literature.

Synthesis of a 2-(2-aminoethoxy)ethanol-based 5'-amino modifier

This protocol outlines the synthesis of a monomethoxytrityl (MMT) protected H-phosphonate of 2-(2-aminoethoxy)ethanol, which can be used in automated oligonucleotide synthesis.

Materials:

- 2-(2-Aminoethoxy)ethanol
- Pyridine
- Monomethoxytrityl chloride (MMTr-Cl)
- Triethylamine
- Diphenyl-H-phosphonate
- Water

Procedure:

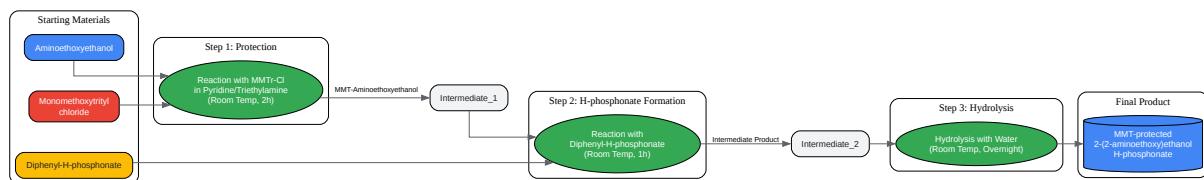
- Protection of the amino group: 2-(2-Aminoethoxy)ethanol is reacted with monomethoxytrityl chloride in pyridine with triethylamine. This step selectively protects the primary amine with the MMT group, which is a common protecting group in oligonucleotide synthesis. The reaction is typically carried out at room temperature for 2 hours.
- H-phosphonate formation: The MMT-protected **aminoethoxyethanol** is then reacted with diphenyl-H-phosphonate. This reaction introduces the H-phosphonate group at the hydroxyl position. This step is also typically performed at room temperature for 1 hour.
- Hydrolysis: The final step is the hydrolysis of the intermediate product with water, which is carried out overnight at room temperature to yield the desired MMT-protected 2-(2-aminoethoxy)ethanol H-phosphonate.

This synthetic scheme provides a foundational method for incorporating an amino-linker into an oligonucleotide, which can then be used for a variety of downstream applications in drug

development and diagnostics.

Visualization of Experimental Workflow

The following diagram illustrates the experimental workflow for the synthesis of the 2-(2-aminoethoxy)ethanol-based 5'-amino modifier.



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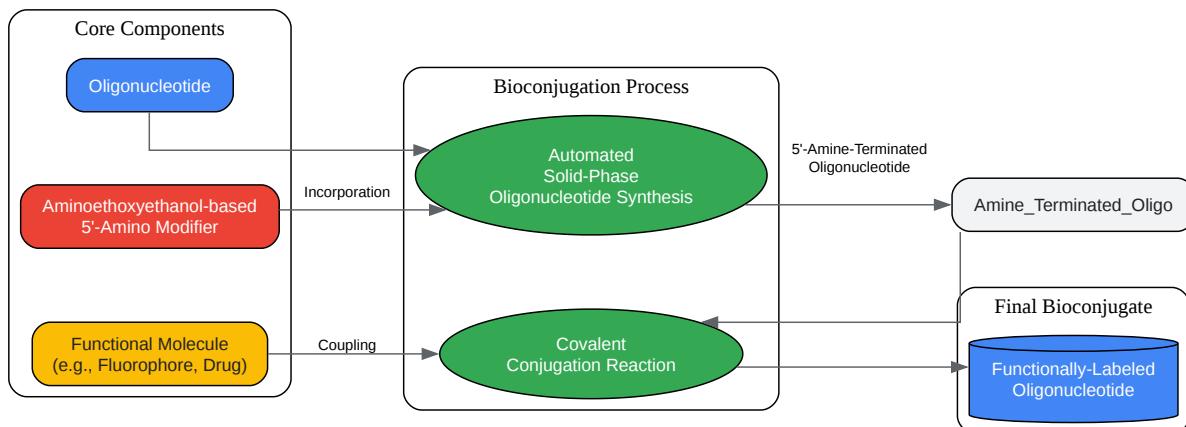
Synthesis of a 5'-amino modifier.

Signaling Pathways and Logical Relationships

Currently, there is a lack of direct evidence in the scientific literature implicating **Aminoethoxyethanol** or its simple derivatives in the modulation of specific intracellular signaling pathways. Its primary role in a biological context is that of a synthetic tool, specifically as a linker to connect different molecular entities.

The logical relationship in which **Aminoethoxyethanol** participates is therefore not a biological signaling cascade, but rather a synthetic pathway designed to create functional biomolecules.

The diagram below illustrates the logical workflow of utilizing an **Aminoethoxyethanol**-derived amino modifier in a common bioconjugation technique.



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Bioconjugation workflow using an amino modifier.

This guide has summarized the key synonyms and the primary application of **Aminoethoxyethanol** in the context of drug development and biological research. While direct quantitative data and involvement in signaling pathways are not extensively documented, its role as a synthetic linker is well-established, providing a valuable tool for the construction of complex biomolecules for therapeutic and diagnostic purposes. Further research into the biological effects of **Aminoethoxyethanol**-containing conjugates may reveal more direct interactions with cellular pathways.

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